

Essential Safety and Logistical Information for Handling 7-Hydroxyquinoline

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Compound of Interest

Compound Name: 7-Hydroxyquinoline

Cat. No.: B1418103

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **7-Hydroxyquinoline** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Hazard Identification and Classification

7-Hydroxyquinoline is considered a hazardous chemical.^[1] It is classified as an irritant and can be harmful if swallowed, in contact with skin, or inhaled.^[2] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]}

Personal Protective Equipment (PPE) Protocol

A multi-layered PPE approach is mandatory to minimize exposure risk. The following table summarizes the recommended PPE for handling **7-Hydroxyquinoline**.

Protection Type	Minimum Requirement	Recommended for
Eye/Face Protection	Tightly fitting safety goggles or chemical safety glasses with side-shields as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^{[1][3]} A face shield may be necessary when there is a splash hazard.	All handling procedures.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). ^[3] ^[4] Gloves should be inspected for integrity before use.	All handling procedures.
Skin and Body Protection	Laboratory coat. ^[4] For larger quantities or potential for significant exposure, wear appropriate protective clothing to prevent skin exposure. ^{[1][3]} ^[4]	All handling procedures.
Respiratory Protection	Use only in a well-ventilated area, preferably a certified chemical fume hood. ^[4] If dusts are generated and a fume hood is not available, a NIOSH/MSHA or European Standard EN 149 approved respirator with appropriate particulate filters is required. ^[1] ^{[3][4]}	Weighing, transferring solids, and any procedure that may generate dust.

Quantitative Data

While specific occupational exposure limits for **7-Hydroxyquinoline** have not been established by major regulatory bodies, other physical and chemical properties are important for safe

handling.[1]

Property	Value
Appearance	Beige solid[1]
Molecular Formula	C9 H7 N O[1]
Molecular Weight	145.16 g/mol
Melting Point/Range	239 - 244 °C / 462.2 - 471.2 °F[1]
Boiling Point/Range	No data available
Solubility	No data available

Operational and Disposal Plans

Step-by-Step Handling Protocol:

- Pre-Handling:
 - Obtain and thoroughly read the Safety Data Sheet (SDS) for **7-Hydroxyquinoline**.
 - Ensure a chemical fume hood is operational and an emergency eyewash station and safety shower are accessible.[1][4]
 - Don all required PPE as specified in the table above.
- Handling the Chemical:
 - Conduct all work that involves open handling of the solid or its solutions within a chemical fume hood to ensure adequate ventilation.[1]
 - Avoid contact with skin and eyes.[1] Do not breathe dust.[1]
 - Wash hands and any exposed skin thoroughly after handling.[1] Do not eat, drink, or smoke when using this product.[1]
- Storage:

- Store in a dry, cool, and well-ventilated place.[1][3]
- Keep the container tightly closed when not in use.[1][3]
- Store locked up.[1]
- Incompatible materials include strong oxidizing agents and strong acids.[1]

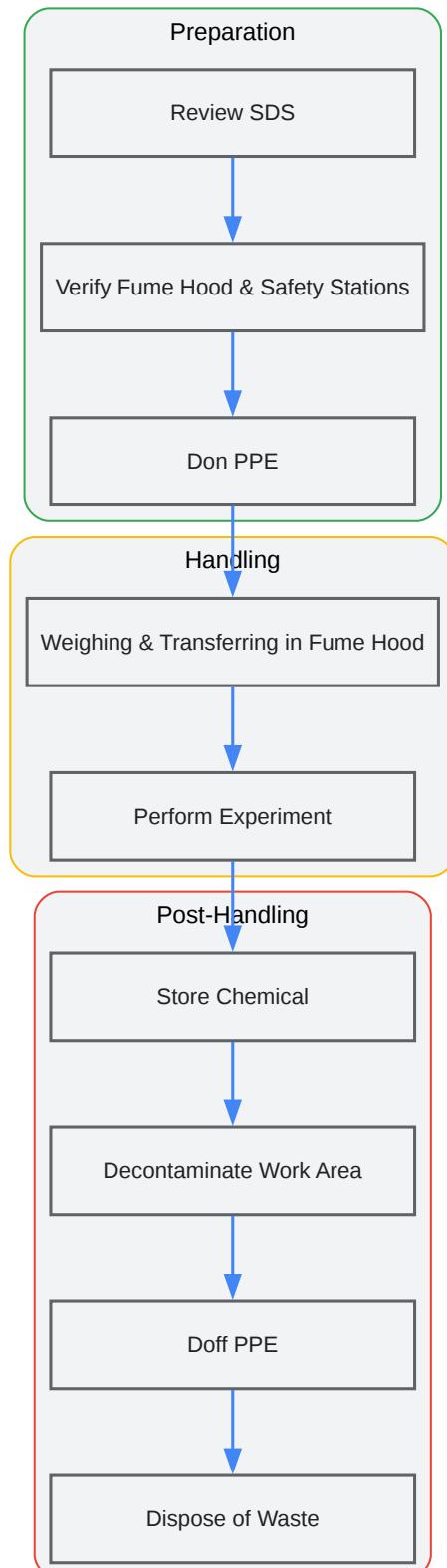
Disposal Plan:

- All waste materials, including empty containers, contaminated PPE, and cleanup materials, must be considered hazardous waste.[4]
- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][5]

Emergency Procedures

Situation	First-Aid Measures
In case of Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1][3]
In case of Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[1][3] If skin irritation occurs, get medical advice/attention.[1]
If Inhaled	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1] If not breathing, give artificial respiration.[1] Call a poison center or doctor if you feel unwell.[1]
If Swallowed	Rinse mouth with water.[1] Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[1]

Safe Handling Workflow



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Caption: Safe handling workflow for **7-Hydroxyquinoline**.

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